

# Safeguarding Your Laboratory: Proper Disposal Procedures for Betapressin

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## Compound of Interest

Compound Name: Betapressin

Cat. No.: B1679224

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For Immediate Implementation by Laboratory Personnel

This document provides essential guidance for the safe and compliant disposal of **Betapressin** (penbutolol sulfate), a non-selective beta-blocker. Adherence to these procedures is critical for maintaining a safe laboratory environment, ensuring regulatory compliance, and protecting environmental health. This information is intended for researchers, scientists, and drug development professionals who handle this compound.

## Chemical and Physical Properties of Penbutolol Sulfate

A clear understanding of the substance's properties is foundational to its safe handling and disposal.

| Property                  | Value  |
|---------------------------|--|
| Synonyms                  | Penbutolol (hemisulfate), (-)-Terbuclomine               |
| Molecular Formula         | $C_{18}H_{29}NO_2 \cdot \frac{1}{2}H_2SO_4$              |
| CAS Number                | 38363-32-5   |
| Hazard Statements         | Harmful if swallowed. May cause drowsiness or dizziness. |
| Primary Route of Exposure | Ingestion  |

## Acute Toxicity Data

| Test                 | Result     | Species |
|----------------------|------------|---------|
| Oral LD50            | 1230 mg/kg | Mouse   |
| Oral LD50            | 1350 mg/kg | Rat     |
| Intraperitoneal LD50 | 71 mg/kg   | Mouse   |
| Intraperitoneal LD50 | 76 mg/kg   | Rat     |
| Subcutaneous LD50    | 405 mg/kg  | Mouse   |
| Subcutaneous LD50    | 860 mg/kg  | Rat     |

## Experimental Protocols for Safe Disposal

The following step-by-step protocols are designed to guide laboratory personnel in the proper disposal of **Betapressin**. These procedures align with general best practices for non-hazardous pharmaceutical waste.

### Protocol 1: Disposal of Unused or Expired Solid **Betapressin**

- Do not dispose of with household garbage or down the sewage system.[\[1\]](#)
- Consult Official Regulations: Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)
- Segregation: Package the solid **Betapressin** in a clearly labeled, sealed container.
- Waste Stream: Dispose of the container through your institution's approved chemical waste disposal program. This typically involves a licensed waste management contractor.

### Protocol 2: Disposal of Empty **Betapressin** Containers

- Triple Rinsing (if applicable): If the container held a solution, triple rinse it with a suitable solvent.
- Collect Rinsate: The rinsate should be collected and disposed of as chemical waste.

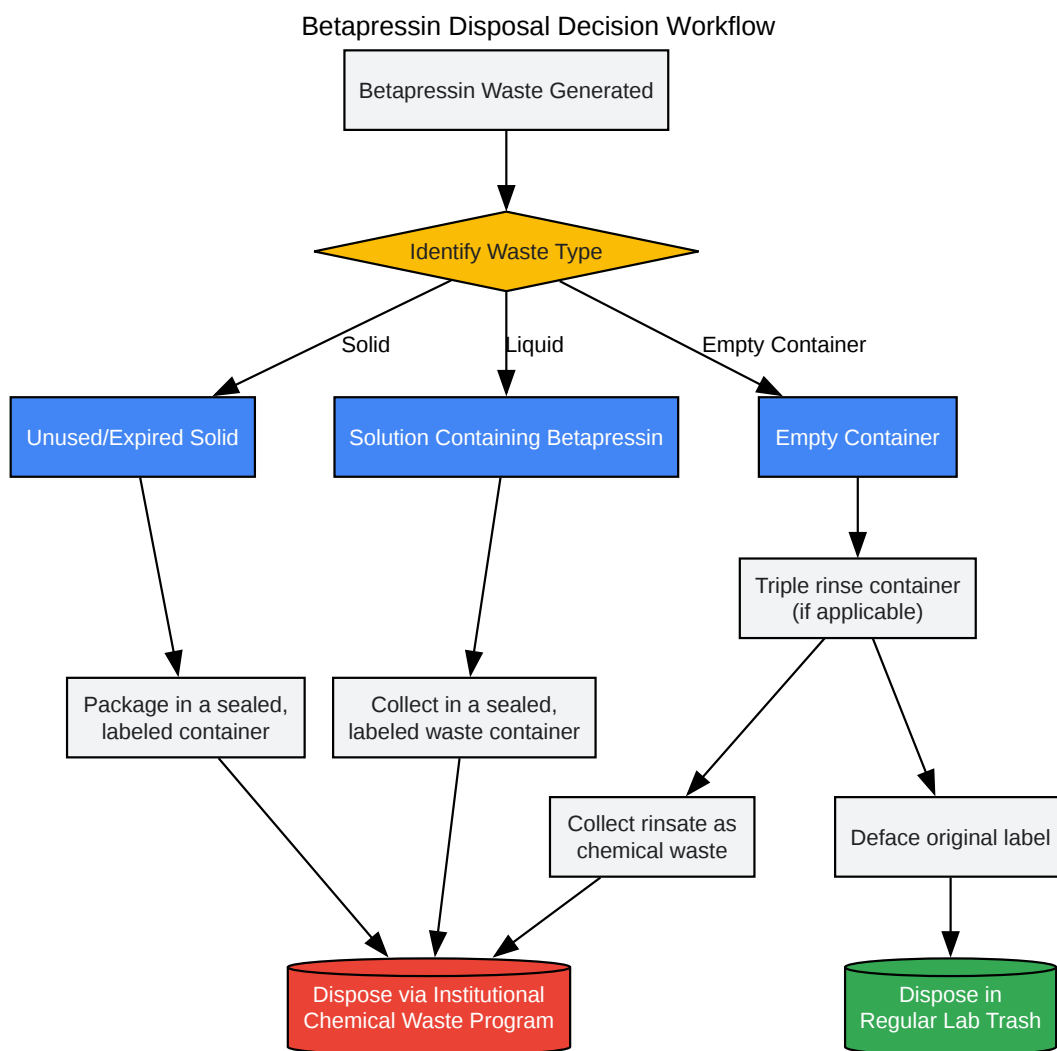
- Deface Label: Completely remove or obscure the label on the empty container to prevent misidentification.
- Disposal: Dispose of the clean, empty container in the regular laboratory trash, unless institutional policy dictates otherwise.

#### Protocol 3: Disposal of Solutions Containing **Betapressin**

- Do not pour down the drain.
- Collection: Collect the solution in a compatible, sealed, and clearly labeled waste container.
- Waste Stream: Dispose of the container through your institution's chemical waste disposal program.

## Betapressin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Betapressin** waste.



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Caption: Decision workflow for the proper disposal of different forms of **Betapressin** waste.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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